

A Technical Guide to the Solubility of Carbohydrazide in Organic Solvents

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Compound of Interest

Compound Name: Carbohydrazide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **carbohydrazide** in various organic solvents. Due to its significant role as a versatile intermediate in pharmaceuticals, agrochemicals, and other industrial applications, a thorough understanding of its solubility is crucial for process development, formulation, and chemical synthesis.

Core Concepts in Carbohydrazide Solubility

Carbohydrazide ($\text{CH}_6\text{N}_4\text{O}$), a white crystalline solid, is well-known for its high solubility in water. However, its behavior in organic solvents is more nuanced and is a critical consideration for its application in organic synthesis and formulation. Generally, **carbohydrazide** is considered to have low solubility in most non-polar organic solvents. Its solubility tends to increase in polar aprotic and protic organic solvents, although comprehensive quantitative data remains sparse in readily accessible literature.

A key study on this topic, "Solubility, enthalpies of dissolution and thermokinetics of the dissolution reaction in solvent of **carbohydrazide**," investigated its solubility in several organic solvents at 298.15 K.^{[1][2][3][4]} While the full quantitative results of this study are not widely available, it highlights the importance of empirical determination of solubility for specific applications.

Qualitative Solubility Profile

Multiple sources indicate a general solubility trend for **carbohydrazide**:

- High Solubility: Water.[5][6]
- Soluble to Slightly Soluble: Some sources suggest solubility in alcohols like ethanol, which can be contradictory to other reports.[5][6][7] It is also reported to be slightly soluble in DMSO.
- Largely Insoluble/Insoluble: A majority of sources state that **carbohydrazide** is largely insoluble or insoluble in a range of common organic solvents, including ethanol, ether, and benzene.[5][8]

This conflicting information underscores the necessity for precise, quantitative data for any specific solvent system being considered for research or industrial processes.

Quantitative Solubility Data

Despite extensive searches, specific quantitative solubility data for **carbohydrazide** in a broad range of organic solvents remains elusive in publicly available literature. The pivotal study by Yang et al. in the Chinese Journal of Energetic Materials (2007) reportedly contains quantitative data for N,N-dimethylformamide (DMF), absolute ethanol, acetic acid, and chloroform at 298.15 K. However, the full text of this article is not accessible through standard databases, preventing the inclusion of this specific data in this guide.

For researchers and drug development professionals, this highlights a critical knowledge gap. The following table has been structured to be populated as new, validated quantitative data becomes available.

Organic Solvent	Chemical Formula	Temperature (K)	Solubility (g/100g of solvent)	Reference
N,N-Dimethylformamide (DMF)	C ₃ H ₇ NO	298.15	Data Not Available	Yang et al., 2007
Ethanol (absolute)	C ₂ H ₅ OH	298.15	Data Not Available	Yang et al., 2007
Acetic Acid	CH ₃ COOH	298.15	Data Not Available	Yang et al., 2007
Chloroform	CHCl ₃	298.15	Data Not Available	Yang et al., 2007

Experimental Protocols for Solubility Determination

To address the lack of readily available data, researchers can determine the solubility of **carbohydrazide** in specific organic solvents using established experimental methods. The following are detailed protocols for two common and reliable methods.

Gravimetric Method (Shake-Flask Method)

This is a traditional and highly accurate method for determining equilibrium solubility.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Principle: A saturated solution of the solute (**carbohydrazide**) is prepared in the solvent of interest at a constant temperature. A known volume of the saturated solution is then evaporated to dryness, and the mass of the remaining solute is determined.

Apparatus:

- Analytical balance
- Constant temperature water bath or incubator
- Flasks with stoppers

- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Evaporating dish or watch glass
- Oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **carbohydrazide** to a flask containing the organic solvent of interest.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a constant temperature bath and agitate (e.g., using a magnetic stirrer or shaker) for a sufficient time (typically 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid is necessary to confirm saturation.
- Sample Withdrawal and Filtration:
 - Allow the solution to stand undisturbed in the constant temperature bath for a period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled pipette to match the bath temperature.
 - Immediately filter the solution using a syringe filter compatible with the organic solvent to remove any undissolved microcrystals.
- Gravimetric Determination:
 - Transfer a precisely measured volume of the clear, saturated filtrate into a pre-weighed, dry evaporating dish.
 - Carefully evaporate the solvent in a fume hood. Gentle heating may be applied if the solvent is not highly volatile, but care must be taken to avoid decomposition of the **carbohydrazide**.

- Once the solvent is evaporated, place the evaporating dish in an oven at a temperature below the decomposition point of **carbohydrazide** (melting point is ~153-154°C) to remove any residual solvent.
- Cool the dish in a desiccator and weigh it on an analytical balance.
- Repeat the drying and weighing steps until a constant mass is obtained.
- Calculation:
 - Calculate the mass of the dissolved **carbohydrazide** by subtracting the mass of the empty evaporating dish from the final constant mass.
 - The solubility can then be expressed in various units, such as grams of solute per 100 grams of solvent.

UV/Vis Spectrophotometric Method

This method is suitable when **carbohydrazide** exhibits a characteristic UV/Vis absorbance in the chosen solvent and is particularly useful for determining the solubility of sparingly soluble compounds.^{[14][15][16][17][18]}

Principle: A calibration curve of absorbance versus concentration is first established for **carbohydrazide** in the specific solvent. The concentration of a saturated solution is then determined by measuring its absorbance and interpolating from the calibration curve.

Apparatus:

- UV/Vis Spectrophotometer
- Quartz cuvettes
- Analytical balance
- Volumetric flasks and pipettes
- Constant temperature bath

- Filtration apparatus

Procedure:

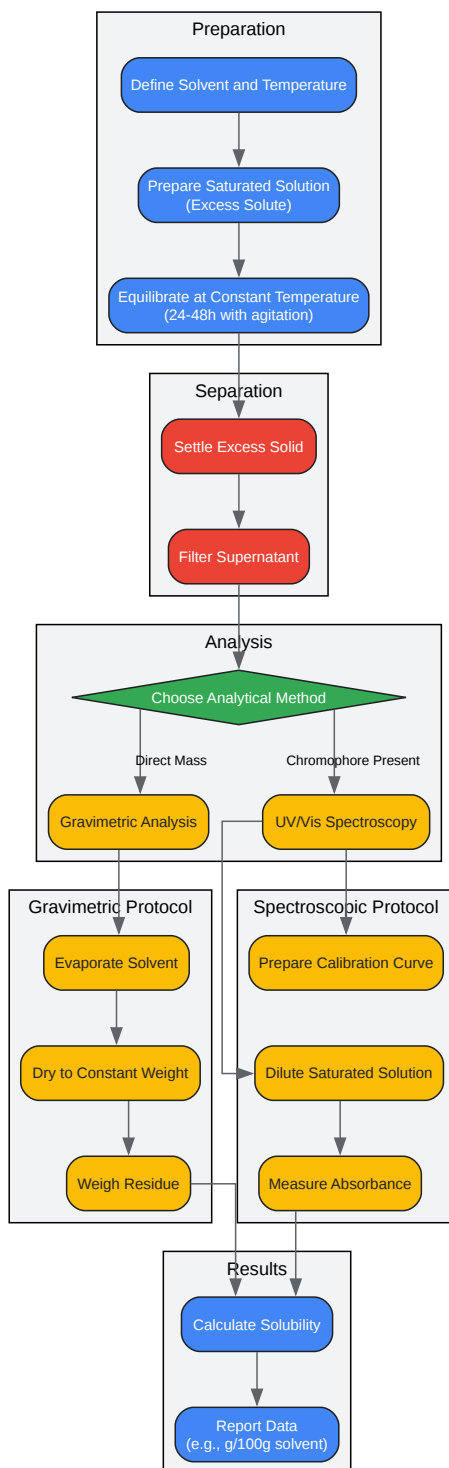
- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a stock solution of **carbohydrazide** of a known concentration in the organic solvent of interest.
 - Prepare a series of standard solutions of decreasing concentrations by serial dilution of the stock solution.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **carbohydrazide** in that solvent.
 - Plot a calibration curve of absorbance versus concentration and determine the linear regression equation.
- Preparation of Saturated Solution:
 - Follow the same procedure as in the gravimetric method (Step 1) to prepare a saturated solution of **carbohydrazide** at a constant temperature.
- Sample Preparation and Analysis:
 - Withdraw a sample of the supernatant and filter it as described previously.
 - Dilute the saturated filtrate with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation:
 - Use the linear regression equation from the calibration curve to calculate the concentration of the diluted solution.

- Account for the dilution factor to determine the concentration of the original saturated solution, which represents the solubility.

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of **carbohydrazide** in a given organic solvent.

Workflow for Carbohydrazide Solubility Assessment



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Caption: A logical workflow for the experimental determination of **carbohydrazide** solubility.

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